

Preparation of Stock Solutions of 1,4-Piperazinedipropanesulfonic acid, beta1,beta4-dihydroxy-

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Compound of Interest

Compound Name: 1,4-Piperazinedipropanesulfonic acid, beta1,beta4-dihydroxy-

Cat. No.: B1630553

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Application Note & Protocol

For Researchers, Scientists, and Drug Development Professionals.

Introduction

1,4-Piperazinedipropanesulfonic acid and its derivatives are zwitterionic buffers commonly used in biochemical and biological research.[1] The beta1,beta4-dihydroxy derivative, with a molecular weight of 362.4 g/mol, is particularly suited for various applications due to the presence of two sulfonic acid groups that confer excellent buffering capacity. This document provides detailed protocols for the preparation of stock solutions of **1,4-**

Piperazinedipropanesulfonic acid, beta1,beta4-dihydroxy-, ensuring accuracy and reproducibility in experimental workflows.

Physicochemical Properties and Buffering Range

While specific experimental data for the pKa of the beta1,beta4-dihydroxy derivative is not readily available, the parent compound, 1,4-Piperazinedipropanesulfonic acid (PIPPS), has two pKa values: pKa1 = 3.73 and pKa2 = 7.96 at 25°C.[2] It is therefore reasonable to estimate that the useful buffering range for the dihydroxy derivative is between pH 7.3 and 8.7, making it an

effective buffer for many biological systems that operate around physiological pH. As a "Good's buffer," it is expected to have high solubility in water.

Quantitative Data Summary

Property	Value	Source/Reference
Molecular Weight	362.4 g/mol	PubChem CID 109211
Estimated pKa2 (25°C)	~7.96	Based on 1,4-Piperazinedipropanesulfonic acid[2]
Estimated Useful Buffering Range	pH 7.3 - 8.7	Inferred from estimated pKa2
Solubility in Water	High	General characteristic of "Good's buffers"

Experimental Protocols

Materials and Equipment

- **1,4-Piperazinedipropanesulfonic acid, beta1,beta4-dihydroxy-** powder
- High-purity deionized or distilled water
- Calibrated pH meter
- Stir plate and magnetic stir bar
- Volumetric flasks and graduated cylinders
- Beakers
- 0.22 µm sterile filter (optional, for sterile applications)
- Concentrated sodium hydroxide (NaOH) or hydrochloric acid (HCl) for pH adjustment

Protocol 1: Preparation of a 1 M Stock Solution

This protocol describes the preparation of 1 liter of a 1 M stock solution.

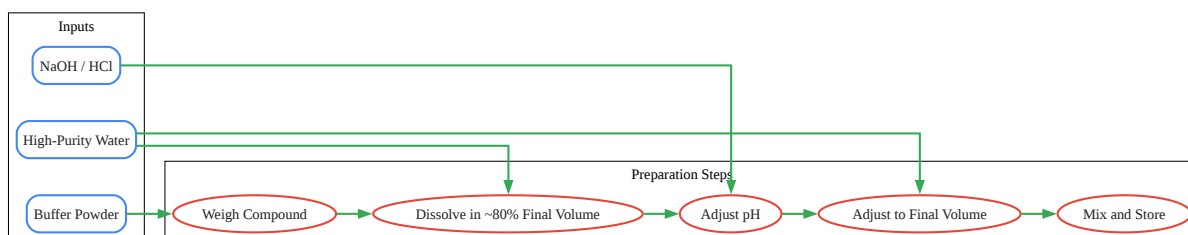
- Weighing the Compound:
 - Accurately weigh 362.4 grams of **1,4-Piperazinedipropanesulfonic acid, beta1,beta4-dihydroxy-**.
- Initial Dissolution:
 - Transfer the powder to a beaker containing approximately 800 mL of high-purity water.
 - Add a magnetic stir bar and place the beaker on a stir plate.
 - Stir the solution until the powder is fully dissolved. The solution may appear cloudy or have a low pH at this stage.
- pH Adjustment:
 - While continuously stirring, slowly add a concentrated solution of NaOH dropwise to begin dissolving the acid and to raise the pH.
 - Monitor the pH using a calibrated pH meter.
 - Continue to add NaOH until the desired pH within the buffering range (e.g., pH 7.5) is reached. Be cautious not to overshoot the target pH. If the pH goes too high, it can be adjusted with a dilute solution of HCl.
- Final Volume Adjustment:
 - Once the desired pH is stable, transfer the solution to a 1 L volumetric flask.
 - Rinse the beaker with a small amount of high-purity water and add the rinsing to the volumetric flask to ensure all the compound is transferred.
 - Carefully add high-purity water to the flask until the bottom of the meniscus reaches the 1 L mark.
- Final Mixing and Storage:

- Cap the volumetric flask and invert it several times to ensure the solution is homogeneous.
- For sterile applications, filter the solution through a 0.22 µm sterile filter into a sterile storage bottle.
- Store the stock solution at 2-8°C.

Protocol 2: Preparation of a Working Solution (e.g., 50 mM) from a 1 M Stock

- Calculation:
 - Use the formula $M_1V_1 = M_2V_2$ to determine the volume of the stock solution needed.
 - For example, to prepare 100 mL of a 50 mM working solution:
 - $(1\text{ M}) \times V_1 = (0.05\text{ M}) \times (0.1\text{ L})$
 - $V_1 = 0.005\text{ L} = 5\text{ mL}$
- Dilution:
 - Measure 95 mL of high-purity water into a graduated cylinder or volumetric flask.
 - Add 5 mL of the 1 M stock solution.
 - Mix the solution thoroughly.
- pH Verification (Optional but Recommended):
 - Check the pH of the working solution with a calibrated pH meter and adjust if necessary.

Diagrams



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Caption: Workflow for preparing a buffer stock solution.

Conclusion

The protocols outlined in this document provide a comprehensive guide for the preparation of stock and working solutions of **1,4-Piperazinedipropanesulfonic acid, beta1,beta4-dihydroxy-**. Adherence to these protocols will ensure the consistency and reliability of experimental results. Given the lack of precise pKa and solubility data for this specific derivative, it is recommended to empirically verify the buffering capacity and solubility limits for demanding applications.

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References

- 1. 1,4-Piperazinedipropanesulfonic acid (5625-56-9) for sale [vulcanchem.com]

- 2. 1,4-Piperazinedipropenesulfonic acid Four Chongqing Chemdad Co. , Ltd [chemdad.com]
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